

propamocarb foliar spray concentration for downy mildew

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Compound Focus: Propamocarb hydrochloride

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Propamocarb Application Notes and Protocols

1. Introduction to Propamocarb and Downy Mildew

Propamocarb is a systemic carbamate fungicide specifically effective against oomycete pathogens causing downy mildew in various crops [1]. It operates by uniquely inhibiting the biosynthesis of phospholipids and fatty acids in the pathogen's cell membrane, disrupting the growth of mycelia, formation of sporangia, and spore germination [1]. Its systemic properties allow it to be absorbed through roots, stems, and leaves, distributing throughout the plant to provide thorough protection [1].

2. Application Protocol and Quantitative Data

The core application method for controlling downy mildew is **foliar spray**, recommended at the initial disease stage [1].

- **Application Technique:** Spray uniformly on leaves until the surface begins to drip [2] [3]. For optimal efficacy, apply during the early morning hours to allow foliage to dry, and use soaker hoses or drip irrigation to reduce leaf wetness and minimize spore spread [4].
- **Precautions:**
 - **Propamocarb hydrochloride** has better water solubility and moves faster within the plant compared to propamocarb [1].
 - Do not mix with copper preparations or alkaline agents, as this reduces efficacy [1].
 - To delay resistance development, mix with fungicides having different mechanisms of action [1].

The search results provide specific data for one formulation, but a complete dataset for various common formulations was not available. The information from the available source is summarized below:

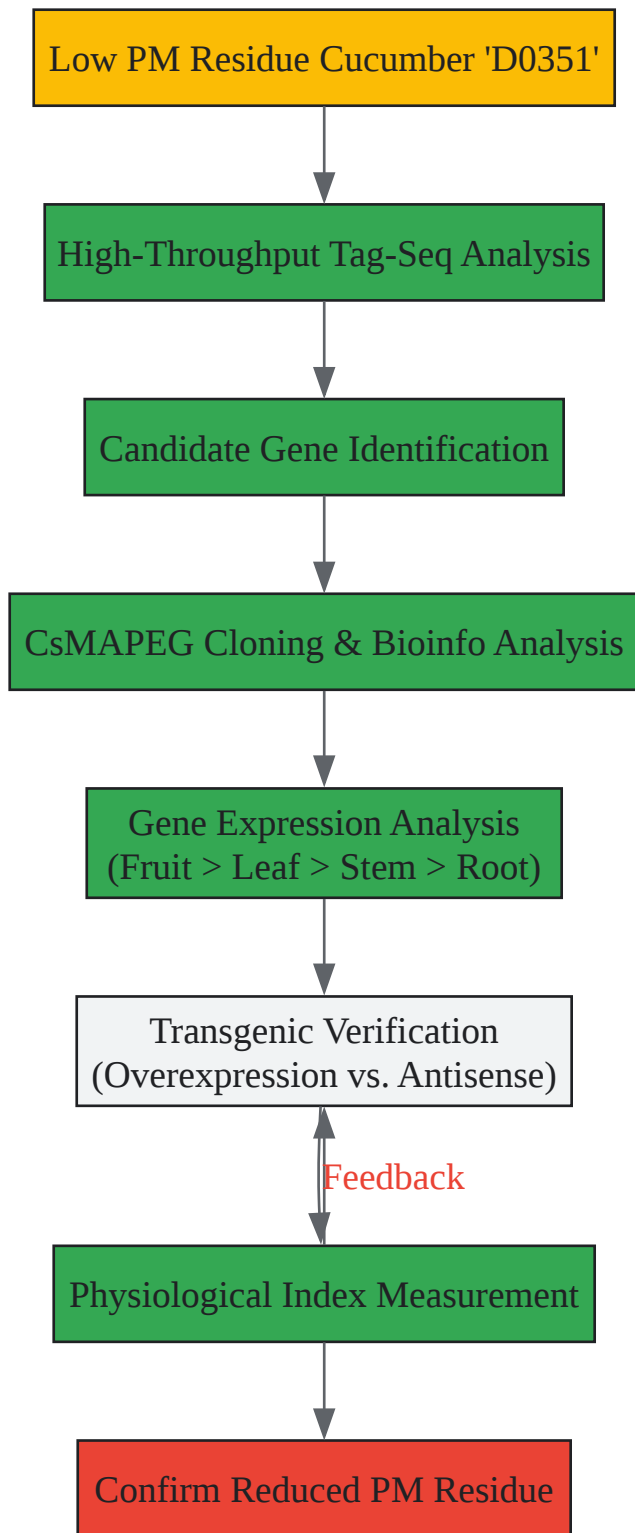
- **Table: Foliar Spray Application Data for Propamocarb Hydrochloride**

Formulation	Concentration	Application Rate per Hectare	Target Diseases & Crops
722 g/L SL	722 g/L	900 - 1500 mL [1]	Downy mildew, blight on cucumbers, melons, grapes [1]

3. Molecular Mechanisms and Detoxification Pathways

Research using the low-pesticide-residue cucumber cultivar 'D0351' has identified key genes involved in the response to propamocarb, revealing a complex detoxification mechanism [2] [3].

The following diagram illustrates the workflow and logical relationships of the key experiments that elucidated this molecular pathway.



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Diagram 1: Experimental workflow for elucidating the molecular mechanism of low propamocarb residue in cucumber.

The gene **CsMAPEG** is constitutively expressed and responds to propamocarb stress, as well as salicylic acid (SA) and gibberellin (GA) signaling [2]. Functional analysis reveals that overexpression of CsMAPEG leads to a lower propamocarb residue abundance in cucumber fruits compared to antisense and wild-type plants [2]. The mechanism involves upregulation of detoxification enzymes.

- **Table: Key Genes and Functions in Cucumber Response to Propamocarb**

Gene Name	Gene Family	Functional Role in Propamocarb Response
CsMAPEG	MAPEG superfamily [2]	Increases SOD, POD, and GST enzyme activity, enhancing PM degradation and metabolism [2].
CsMCF	Mitochondrial Carrier Family (MCF) [3]	Responds to biotic/abiotic stress; overexpression reduces PM residues, though exact metabolic pathway is not fully elucidated [3].

The relationship between gene function, enzyme activity, and residue reduction is summarized in the following pathway diagram.



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Diagram 2: Functional pathway of CsMAPEG in reducing propamocarb residues.

4. Experimental Protocol for Gene Expression Analysis

This protocol is adapted from methodologies used to validate gene function in response to propamocarb [3].

- **Plant Material and Growth Conditions:** Use homozygous cucumber lines (e.g., 'D0351' for low residual content). Cultivate plants under controlled conditions (e.g., 28/18°C day/night, 70% relative humidity) until plants reach the 10th-node maturity stage [3].
- **Propamocarb Treatment:** Prepare a 400x dilution of propamocarb solution. Spray plants until the surface of leaves and fruits begins to drip. A control group should be sprayed with the same amount of distilled water [3].

- **Sampling and Storage:** Collect tissue samples (e.g., fruit, leaf, stem, root) at multiple time points post-treatment (e.g., 1, 6, 12, 24, 48, 72 h). Immediately freeze samples in liquid nitrogen and store at -80°C for subsequent gene expression analysis (e.g., qRT-PCR) [3].
- **Generating Transgenic Plants:** To confirm gene function, construct overexpression and antisense expression vectors for the target gene (e.g., CsMAPEG, CsMCF) and perform genetic transformation of cucumber cultivars. Select T0 generation lines with the highest (for overexpression) and lowest (for antisense) gene expression for self-pollination to produce T1 generation seeds [2] [3].
- **Residue and Physiological Assay:** Treat T1 generation transgenic plants with propamocarb as described above. Use these samples to determine final PM residue levels. Collect functional leaves at regular intervals (e.g., days 0, 2, 4, 6, 8, 10) to measure physiological indexes like SOD, POD, and GST activity [2].

Future Perspectives and Conclusions

Future trends in disease control involve developing green chemical pesticides with new mechanisms of action and efficient biological pesticides [1]. An integrated approach, combining the use of disease-resistant varieties, soil disinfection, disease-resistant seedling breeding, and targeted initial pharmaceutical prevention, is crucial for sustainable cultivation [1].

The presented notes and protocols synthesize current application practices with advanced molecular research. The identification of genes like **CsMAPEG** and **CsMCF** opens avenues for breeding new cucumber varieties with inherently low pesticide residue levels through molecular marker-assisted selection or genetic engineering [2] [3].

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References

1. solution: Downy hydrochloride - HEBEN mildew propamocarb [hb-p.com]
2. Expression and functional analysis of the propamocarb- ... [pmc.ncbi.nlm.nih.gov]
3. Expression and Functional Analysis of the Propamocarb- ... [frontiersin.org]

4. Control And Treatment Downy Mildew [epicgardening.com]

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